

# Long-term stability of SRT 1720 stock solutions

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## Compound of Interest

Compound Name: SRT 1720 dihydrochloride

Cat. No.: B8084337

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## Technical Support Center: SRT1720

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term stability and effective use of SRT1720 stock solutions.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing SRT1720 stock solutions?

A1: The most commonly recommended solvent for preparing SRT1720 stock solutions is dimethyl sulfoxide (DMSO).<sup>[1][2][3][4][5][6]</sup> It is crucial to use a fresh, high-purity, anhydrous grade of DMSO, as its hygroscopic nature can significantly impact the solubility of SRT1720.<sup>[1][3][6]</sup>

Q2: What are the recommended storage conditions and long-term stability of SRT1720 stock solutions?

A2: For long-term stability, SRT1720 stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at low temperatures.<sup>[1][3]</sup> Specific storage recommendations from various suppliers are summarized in the table below.

Q3: Can I store SRT1720 stock solutions at -20°C?

A3: Yes, storage at -20°C is an option, but the stability period is generally shorter compared to storage at -80°C. Depending on the supplier, stock solutions in DMSO may be stable for 1 to 6

months at -20°C.[1][3]

Q4: Is it necessary to aliquot my SRT1720 stock solution?

A4: Yes, it is highly recommended to aliquot the stock solution into single-use volumes.[1][3]

This practice prevents product inactivation that can result from repeated freeze-thaw cycles.[1][3]

Q5: What should I do if I observe precipitation in my SRT1720 stock solution?

A5: If precipitation occurs, you can gently warm the tube at 37°C for 10 minutes and/or use an ultrasonic bath to aid in redissolving the compound.[7] If precipitation is observed during the preparation of working solutions for in vivo experiments, heating and/or sonication can also be used.[1]

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Difficulty Dissolving SRT1720	1. Suboptimal solvent quality (e.g., old or wet DMSO). 2. Insufficient mixing. 3. Compound has precipitated out of solution.	1. Use fresh, anhydrous grade DMSO. <a href="#">[3]</a> <a href="#">[6]</a> 2. Vortex or sonicate the solution to ensure thorough mixing. <a href="#">[1]</a> <a href="#">[4]</a> 3. Gently warm the solution at 37°C and/or sonicate to redissolve the precipitate. <a href="#">[7]</a>
Precipitation in Working Solution	1. The concentration of SRT1720 exceeds its solubility in the final buffer. 2. The working solution was not prepared freshly.	1. Ensure the final concentration is within the solubility limits for the chosen solvent system. For in vivo studies, consider using co-solvents like PEG300 and Tween-80 to improve solubility. <a href="#">[1]</a> 2. For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use. <a href="#">[1]</a>
Inconsistent or No Biological Effect	1. Inactive compound due to improper storage or multiple freeze-thaw cycles. 2. Incorrect dosage or concentration. 3. SRT1720 may not be a direct activator of SIRT1 under all experimental conditions.	1. Ensure stock solutions are stored correctly at -80°C and aliquoted to avoid degradation. <a href="#">[1]</a> <a href="#">[3]</a> 2. Verify the final concentration of SRT1720 in your assay. The EC <sub>50</sub> for SIRT1 activation is approximately 0.16 μM. <a href="#">[2]</a> <a href="#">[5]</a> 3. Be aware that some studies suggest SRT1720's activation of SIRT1 is dependent on the substrate used, particularly those with a fluorophore tag. <a href="#">[8]</a> <a href="#">[9]</a>
Cell Toxicity Observed	1. High concentrations of SRT1720. 2. High	1. Higher concentrations of SRT1720 (e.g., 15 μM) have

concentration of DMSO in the final culture medium.

been shown to cause a modest decrease in cell viability.<sup>[3][10]</sup> Perform a dose-response curve to determine the optimal non-toxic concentration for your cell type.<sup>2</sup> Ensure the final concentration of DMSO in the cell culture medium is at a non-toxic level, typically below 0.1%.

## Data Presentation

Table 1: Summary of Long-Term Stability Data for SRT1720 Stock Solutions

Solvent	Storage Temperature	Stability Period	Source(s)
DMSO	-80°C	1 year	<sup>[1][3][4]</sup>
DMSO	-20°C	6 months	<sup>[1]</sup>
DMSO	-80°C	6 months	<sup>[6]</sup>
DMSO	-20°C	1 month	<sup>[3][6]</sup>

## Experimental Protocols

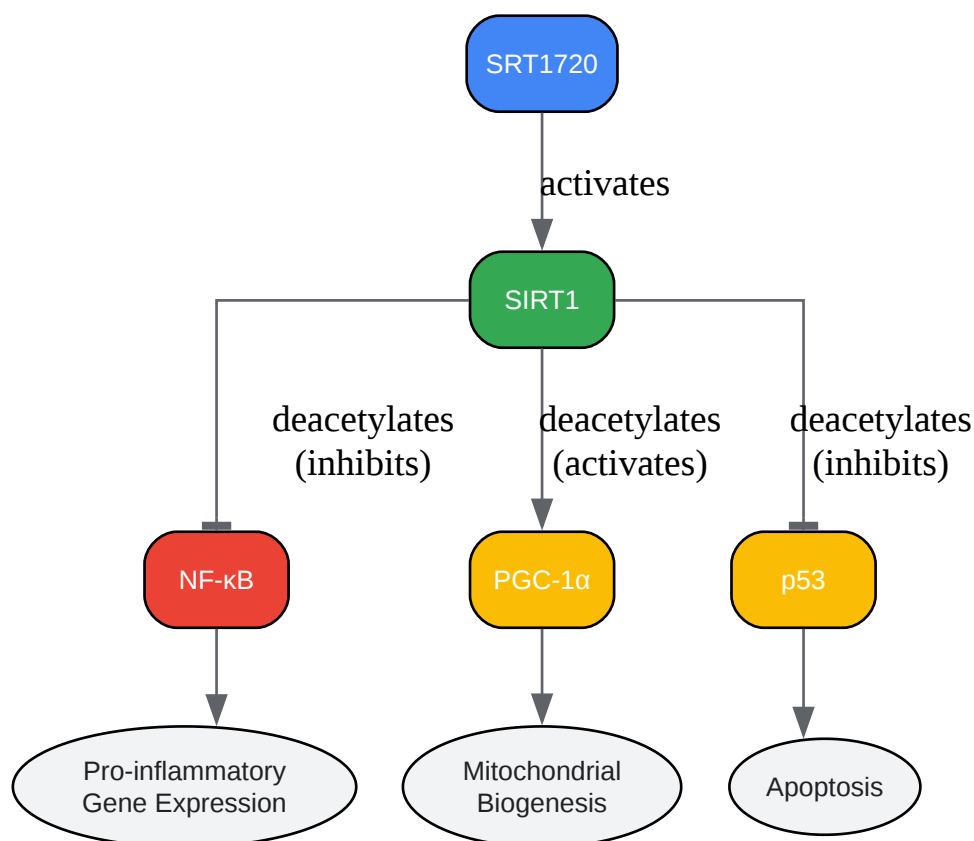
### Protocol for Preparation of SRT1720 Stock Solution

- Materials:
  - SRT1720 powder
  - Anhydrous, high-purity DMSO
  - Sterile microcentrifuge tubes or cryovials

- Vortex mixer and sonicator
- Procedure:
  1. Allow the SRT1720 powder vial to equilibrate to room temperature before opening to prevent condensation.
  2. Calculate the volume of DMSO required to achieve the desired stock concentration (e.g., 10 mM). Refer to the manufacturer's datasheet for the specific molecular weight of your batch.
  3. Add the calculated volume of fresh DMSO to the vial of SRT1720 powder.
  4. Vortex the solution thoroughly to dissolve the compound. If necessary, use an ultrasonic bath to aid dissolution.<sup>[4]</sup>
  5. Once fully dissolved, aliquot the stock solution into single-use, sterile tubes.
  6. Store the aliquots at -80°C for long-term storage (up to 1 year).<sup>[1][3][4]</sup>

## Mandatory Visualizations

### Signaling Pathway



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Caption: SRT1720 activates SIRT1, leading to downstream effects on key cellular pathways.

## Experimental Workflow



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Caption: General experimental workflow for using SRT1720 stock solutions in cell-based assays.

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